

Personal protective equipment for handling 2-Chloroethyl chloroformate

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Compound of Interest

Compound Name: 2-Chloroethyl chloroformate

Cat. No.: B152820

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Essential Safety and Handling Guide for 2-Chloroethyl Chloroformate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloroethyl chloroformate**. The following procedures are designed to ensure safe laboratory operations and mitigate risks associated with this hazardous chemical.

Warning: **2-Chloroethyl chloroformate** is a flammable, corrosive, and highly toxic substance that can be fatal if inhaled and causes severe skin and eye damage.^{[1][2][3]} Vapors are heavier than air and can form explosive mixtures.^[4] Exposure can lead to respiratory tract irritation, which may progress to pulmonary edema up to 72 hours after exposure.^{[3][5]} Strict adherence to these safety protocols is mandatory.

Hazard Summary

Hazard Classification	GHS Code	Description
Acute Toxicity, Inhalation	H330 / H331	Fatal or toxic if inhaled. ^{[1][3]}
Skin Corrosion / Eye Damage	H314	Causes severe skin burns and eye damage. ^{[1][2]}
Flammable Liquid	H226	Flammable liquid and vapor. ^{[1][2]}

Personal Protective Equipment (PPE)

The use of appropriate PPE is non-negotiable when handling **2-Chloroethyl chloroformate**. All handling operations must occur within a certified chemical fume hood.[4]

Body Area	Required PPE	Specifications & Best Practices
Respiratory	Full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA)	Use a respirator with a Type ABEK (EN 14387) filter or equivalent. For emergency situations, a positive pressure, full-facepiece SCBA is required.[5]
Eye/Face	Chemical safety goggles and a full-face shield	Goggles must be worn under the face shield to provide primary eye protection.[6]
Hands	Chemical-resistant gloves	Gloves must be inspected for integrity before each use. Use proper removal techniques to avoid skin contact.[6][7]
Body	Chemical-resistant apron or a fully encapsulating, chemical-resistant suit	Wear impervious clothing to prevent any possibility of skin contact.[6] For emergencies, a fully-encapsulating suit is necessary.[5]

Operational Plan: Handling and Storage

Safe Handling Protocol

- **Preparation:** Before starting work, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items.
- **Engineering Controls:** All transfers, dilutions, and reactions must be performed inside a chemical fume hood to prevent vapor inhalation.[4] Use explosion-proof ventilation and

electrical equipment.[1][2]

- Static and Ignition Control: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][2] Use non-sparking tools and ensure containers and receiving equipment are grounded and bonded to prevent static discharge.[1][2][8]
- Personal Contact: Avoid all personal contact, including inhalation of vapors or direct contact with skin and eyes.[9] Do not allow contaminated clothing to remain in contact with skin.[9]
- Closing: Keep the container tightly sealed when not in use.[1][4]

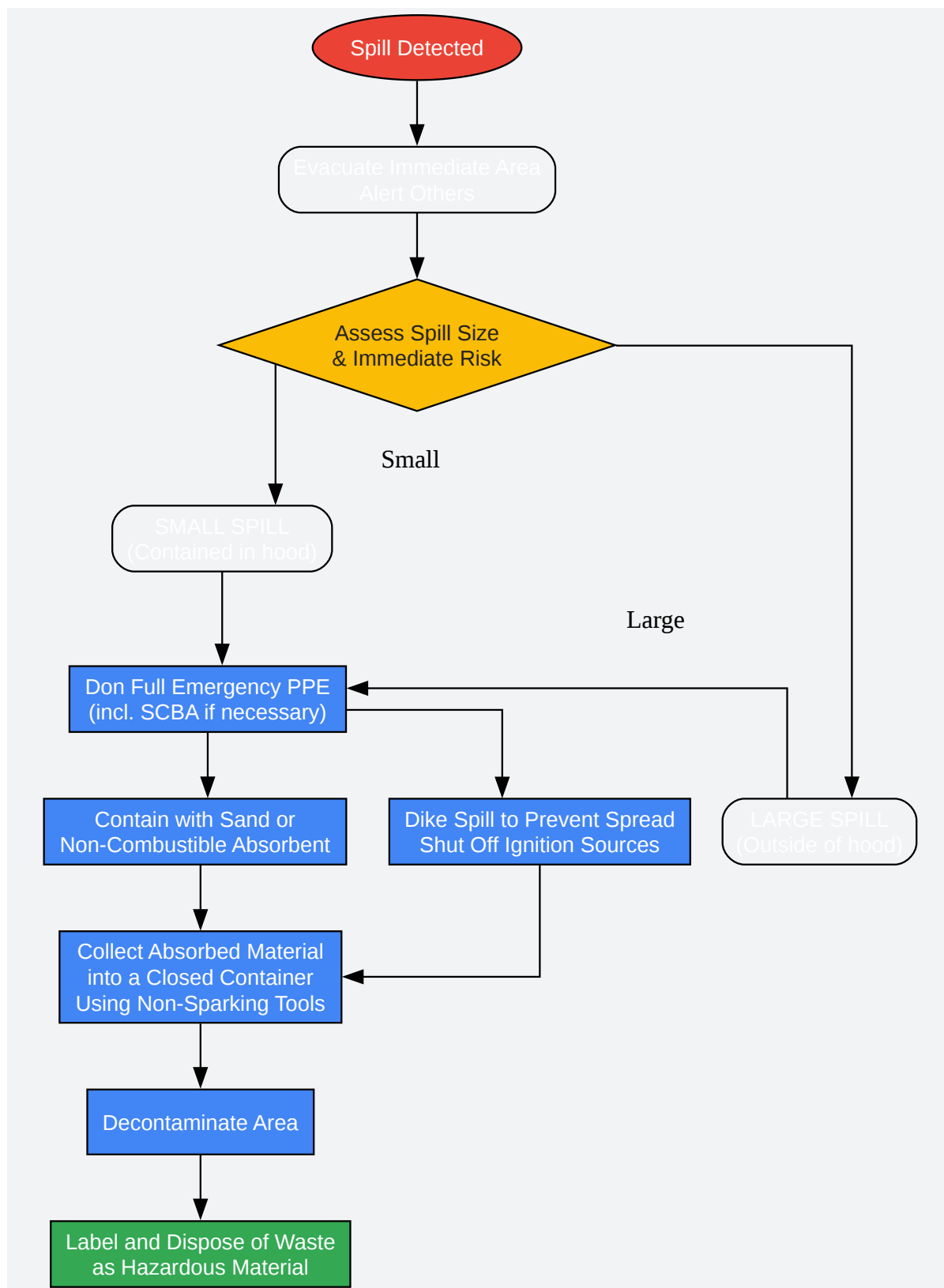
Storage Plan

- Location: Store in a cool, dry, dark, and well-ventilated location.[1][4][10] The storage area should be designated for corrosive and flammable materials.
- Temperature: Store in a refrigerated environment between 2-8°C.[11]
- Container: Keep the container tightly closed in an upright position to prevent leakage.[4][7]
- Incompatibilities: Segregate from incompatible materials such as strong oxidizing agents, alcohols, amines, and alkalis.[4][6] It can react violently with water.[4]

Emergency and Disposal Plans

Spill Response Protocol

In the event of a spill, immediate and decisive action is required. The following workflow outlines the necessary steps.



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Workflow for responding to a **2-Chloroethyl chloroformate** spill.

First Aid Measures

- Inhalation: Immediately move the person to fresh air.[4][5] Call a poison center or doctor immediately.[1] If breathing is difficult or stops, provide artificial respiration, but do not use mouth-to-mouth.[10] Monitor for delayed respiratory symptoms for up to 72 hours.[3][5]
- Skin Contact: Immediately take off all contaminated clothing.[1][10] Rinse the skin with copious amounts of water for at least 15 minutes, using a safety shower if available.[4][9][10] Seek immediate medical attention.[10]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4][10] Remove contact lenses if present and easy to do so.[1][10] Continue rinsing and seek immediate medical attention.[1][10]
- Ingestion: Rinse mouth thoroughly with water.[1][10] Do NOT induce vomiting.[1][10] Seek immediate medical assistance.[8][10]

Disposal Plan

Waste material is considered hazardous and must be disposed of accordingly.

- Collection: All waste, including absorbed spill material and contaminated PPE, must be collected in suitable, closed, and clearly labeled containers.[4][6][10]
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[1][2][10] Do not allow the product to enter drains or the environment.[6][7][10]
- Empty Containers: Decontaminate empty containers with a 5% aqueous sodium hydroxide or soda ash solution before disposal.[9] Observe all label safeguards until the container is cleaned and destroyed.[9]

Physicochemical Data

Property	Value
Flash Point	70 °C / 158 °F (closed cup)[10][11]
Boiling Point	154 - 156 °C[10][11]
Melting Point	-70 °C / -94 °F[10]
Density	1.385 g/mL at 25 °C[11]
Vapor Pressure	0.23 psi at 20 °C[11]
Molecular Formula	C ₃ H ₄ Cl ₂ O ₂ [3]
CAS Number	627-11-2[11]

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